Preclinical Evaluation of BMS-986365: A Comparative Analysis

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Compound of Interest

Compound Name:	*BMS-986365*
Cat. No.:	*B15623205*

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Currently, publicly available preclinical data on the evaluation of **BMS-986365** in combination with other therapeutic agents is limited. The majority of existing research focuses on the compound's potent activity as a monotherapy and its comparison with the standard-of-care androgen receptor (AR) antagonist, enzalutamide.

This guide provides a comprehensive summary of the available preclinical data for **BMS-986365**, offering insights into its mechanism of action, efficacy, and experimental protocols to inform researchers, scientists, and drug development professionals.

Mechanism of Action: A Dual-Acting Androgen Receptor Ligand-Directed Degrader

BMS-986365 is a first-in-class, orally bioavailable, heterobifunctional molecule.[1] It is designed to act as both a high-affinity AR antagonist and a potent degrader of the AR protein.[2] This dual mechanism is achieved through a unique structure comprising two key moieties:

- An AR binding moiety that competitively binds to the ligand-binding domain (LBD) of the AR, thereby inhibiting its function.[1][2]

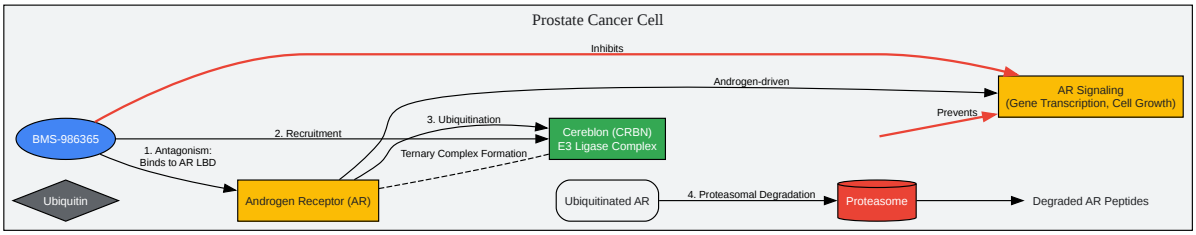
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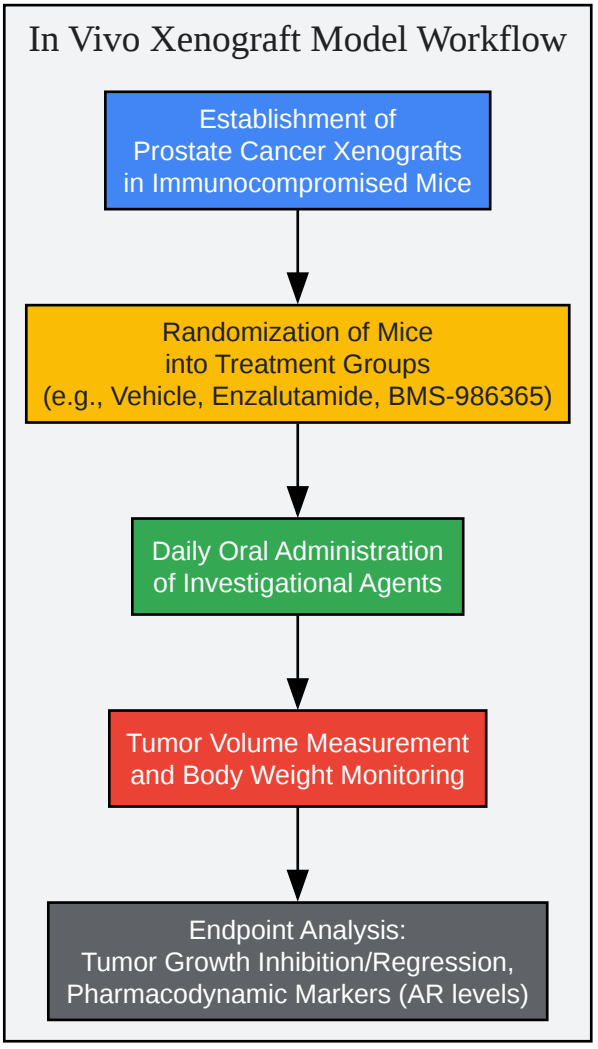
- A cereblon (CRBN)-binding moiety that recruits the CRL4CRBN E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent proteasomal degradation of the AR protein.[1] [2]

This dual action allows **BMS-986365** to not only block AR signaling but also eliminate the AR protein, a key driver of prostate cancer growth.[1] This mechanism has shown potential to overcome resistance to existing AR pathway inhibitors (ARPIs).[3]

Signaling Pathway of **BMS-986365**

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